

"benchmarking Thiodiglycol's performance against industry standards"

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Compound of Interest

Compound Name: Thiodiglycol

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Thiodiglycol: A Performance Benchmark Against Industry Standards

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Thiodiglycol**'s performance against common industry alternatives across various applications. The information is intended to assist researchers, scientists, and drug development professionals in making informed decisions for their specific needs. All quantitative data is summarized in tables, and detailed experimental protocols are provided for key performance indicators.

Executive Summary

Thiodiglycol, also known as 2,2'-thiodiethanol, is a versatile polar protic solvent and chemical intermediate with applications spanning from inkjet printing and microscopy to chemical synthesis and bioprocessing.^[1] Its unique properties, including its sulfur ether linkage and two hydroxyl groups, offer distinct advantages in certain applications. However, a comprehensive evaluation of its performance against established alternatives is crucial for optimal material selection. This guide benchmarks **Thiodiglycol** against common competitors such as Diethylene Glycol, Propylene Glycol, Glycerol, and Dithiothreitol (DTT) in relevant applications.

Physical and Chemical Properties

A fundamental comparison begins with the intrinsic properties of these chemicals.

Property	Thiodiglycol	Diethylene Glycol	Propylene Glycol
Chemical Formula	C ₄ H ₁₀ O ₂ S	C ₄ H ₁₀ O ₃	C ₃ H ₈ O ₂
Molar Mass (g/mol)	122.19	106.12	76.09
Boiling Point (°C)	282	244-245	188.2
Melting Point (°C)	-10	-10.45	-59
Density (g/cm ³ at 20°C)	1.185	1.118	1.036
Viscosity (cP at 25°C)	10.9	30	40.4
Refractive Index (at 20°C)	1.521	1.447	1.432
Solubility in Water	Miscible	Miscible	Miscible

Application 1: Solvent and Humectant in Ink Formulations

Thiodiglycol is utilized in ink formulations, particularly for ballpoint pens and inkjet inks, where it functions as a solvent and humectant to control drying time and viscosity.^{[1][2]} Its performance in this context is benchmarked against Diethylene Glycol and Glycerol, two commonly used alternatives.

Performance Comparison: Ink Drying Time and Viscosity

While direct comparative studies with identical ink formulations are limited, the physical properties of the solvents provide a strong indication of their performance. A lower viscosity generally contributes to better ink flow, while a higher boiling point can lead to slower drying times.

Experimental Protocol: Determination of Ink Drying Time

This protocol provides a standardized method for comparing the drying time of different ink formulations.^{[3][4][5]}

Objective: To determine and compare the "set-to-touch" and "dry-hard" times of ink formulations containing **Thiodiglycol** and its alternatives.

Materials:

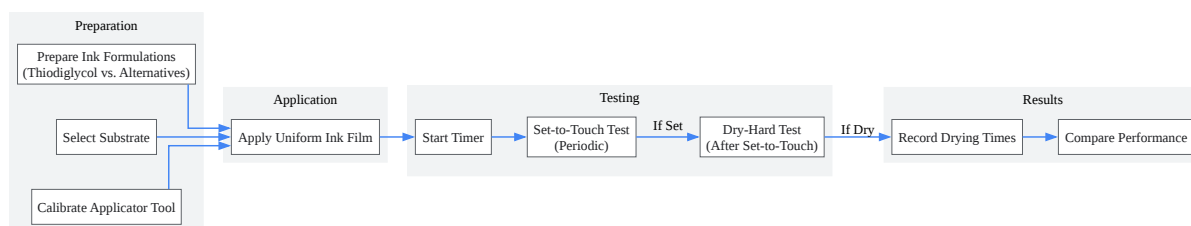
- Ink formulations to be tested
- Applicator tool (e.g., wire-wound rod, automatic film applicator) to create a uniform ink film of a specified thickness
- Substrate (e.g., standard paper, coated paper)
- Stopwatch
- Cotton ball or similar soft material
- Weight (e.g., 500g)

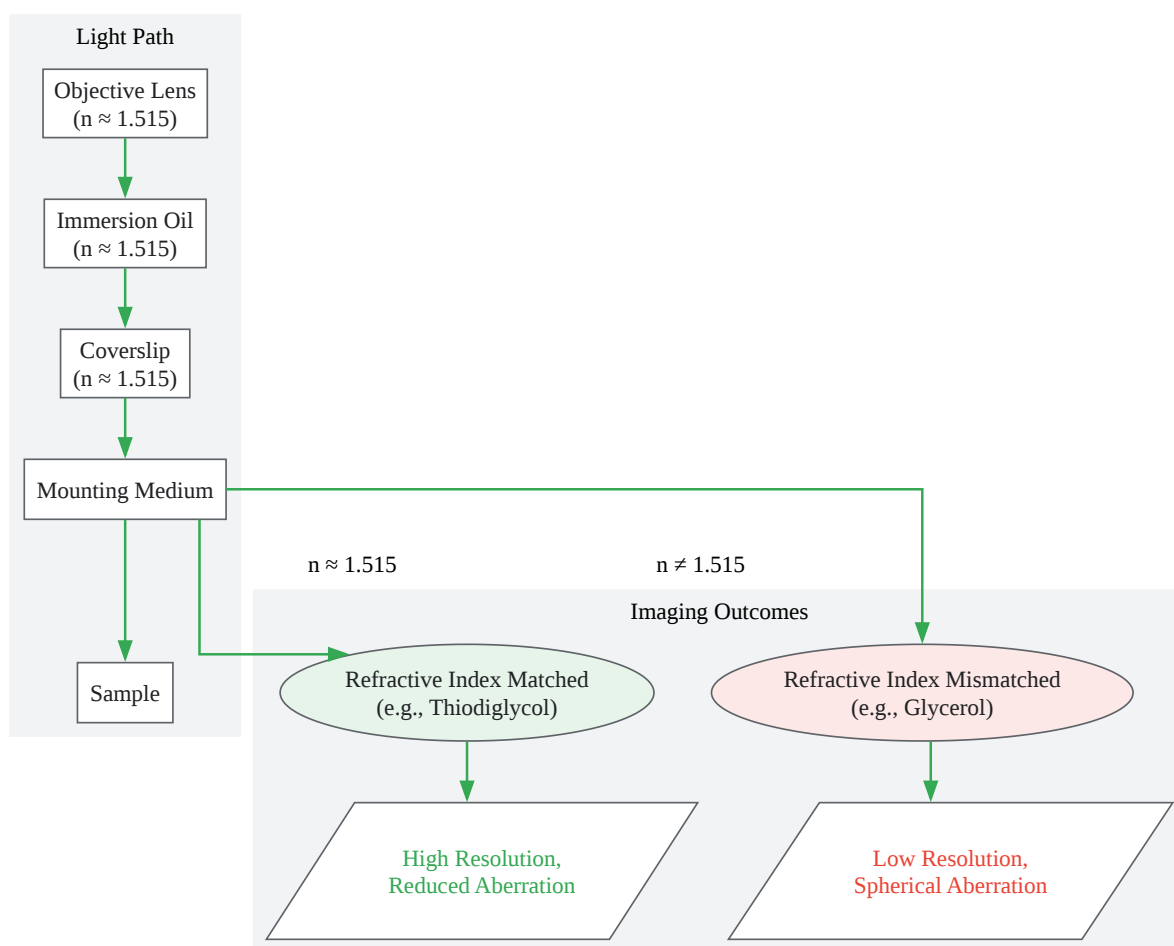
Procedure:

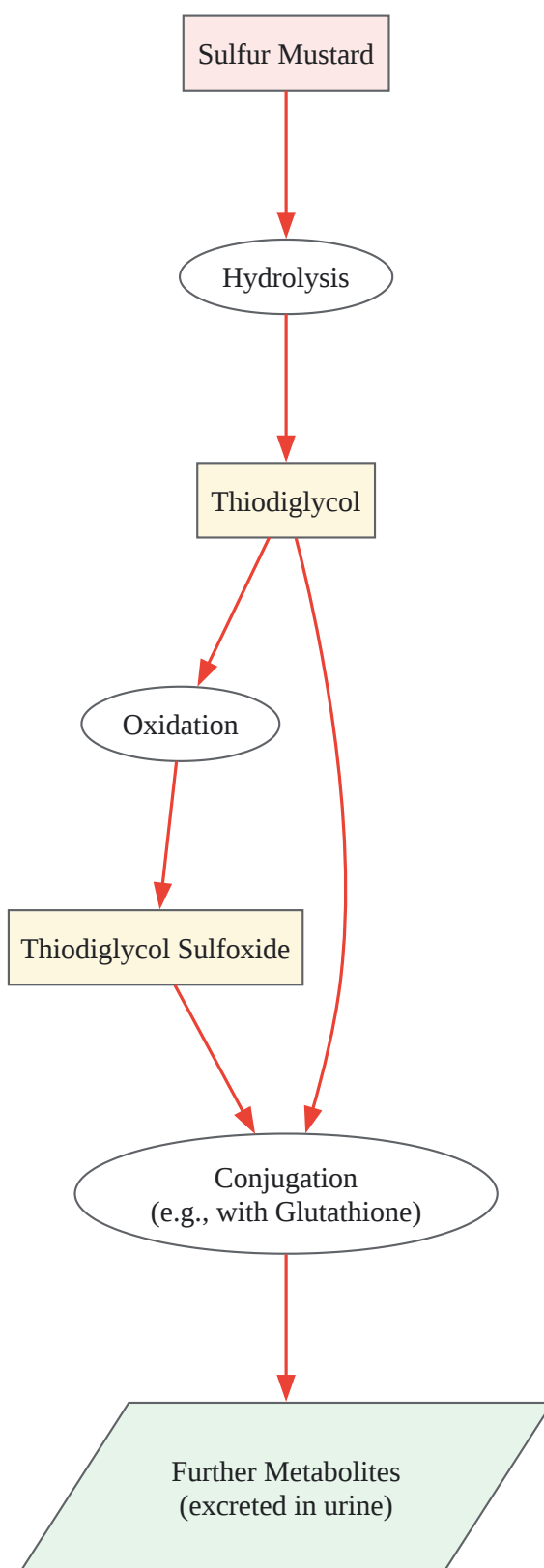
- Apply a uniform film of each ink formulation onto the substrate using the applicator tool.
- Start the stopwatch immediately after application.
- Set-to-Touch Time: At regular intervals (e.g., every 30 seconds), gently touch the surface of the ink film with a clean finger or a fresh cotton ball. The set-to-touch time is the point at which no ink transfers to the finger or cotton.
- Dry-Hard Time: After determining the set-to-touch time, place a fresh cotton ball on the ink film and place the weight on top of it for a specified duration (e.g., 1 minute). The dry-hard time is the point at which the cotton ball can be removed without any fibers adhering to the ink film.
- Record the set-to-touch and dry-hard times for each ink formulation.

- Repeat the experiment at least three times for each formulation to ensure reproducibility.

Logical Workflow for Ink Drying Time Evaluation







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